Using N-(2-ethoxy-3-methoxybenzyl)alanine in solid-phase peptide synthesis

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Compound of Interest

Compound Name:	*N-(2-ethoxy-3-methoxybenzyl)alanine*
Cat. No.:	*B1182601*

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Application Note: N-(2-ethoxy-3-methoxybenzyl)alanine in SPPS

Advanced Backbone Protection & Difficult Sequence Synthesis

Executive Summary

N-(2-ethoxy-3-methoxybenzyl)alanine is a secondary amino acid derivative used in SPPS to overcome "difficult sequences"—peptides prone to aggregation, beta-sheet formation, and incomplete coupling. By introducing a bulky, electron-rich benzyl group on the backbone amide nitrogen, this reagent:

- Disrupts Interchain Hydrogen Bonding: Prevents the formation of

  -sheets (aggregation) during chain elongation.

- Modulates Solubility: Increases the solvation of the growing peptide chain.

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- Tunable Stability: The 2-ethoxy-3-methoxy substitution pattern offers a unique acid-stability profile compared to the standard Dmb (2,4-dimethoxybenzyl) group, potentially offering greater stability towards mild acid treatments (e.g., during side-chain deprotection on trityl resins) while remaining cleavable under strong acidic conditions.

Chemical Context & Mechanism[1][2][3]

Structural Logic

The molecule consists of an alanine core with the

-amino group modified by a 2-ethoxy-3-methoxybenzyl moiety.

- Dmb Analog: Similar to Dmb, but the methoxy groups are at positions 2 and 3 (with one being an ethoxy).
- Electronic Effect: The ortho-ethoxy and meta-methoxy groups are electron-donating. However, the meta-donor (3-position) is less effective at stabilizing the benzylic carbocation than the para-donor found in Dmb (2,4-dimethoxy).
- Implication: This group is theoretically more stable to acid than standard Dmb. It may function as a permanent modification for peptidomimetics or require specific scavenger cocktails for removal.

Mechanism of Action (Aggregation Disruption)

In standard SPPS, amide hydrogens (

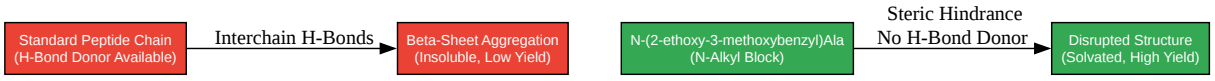
) act as donors for hydrogen bonding, leading to

-sheet aggregation. Replacing the

with

removes the donor and introduces steric bulk, forcing the peptide backbone into a more solvated conformation.

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Caption: Mechanism of aggregation disruption. The N-benzyl group blocks interchain hydrogen bonding, maintaining the peptide in a solvated state.

Experimental Protocols

Materials Required

- Building Block: Fmoc-N-(2-ethoxy-3-methoxybenzyl)-Ala-OH (Synthesize via reductive amination if not commercially available).
- Coupling Reagents: HATU (Hexafluorophosphate Azabenzotriazole Tetramethyl Uronium) or HOAt/DIC. Standard HBTU/HCTU are insufficient for acylation of secondary amines.
- Base: DIEA (Diisopropylethylamine) or TMP (2,4,6-Trimethylpyridine) to minimize racemization.
- Solvent: DMF or NMP (N-methylpyrrolidone) for better swelling.

Protocol A: Incorporation of the Residue

Coupling Fmoc-N(EMB)-Ala-OH to the resin-bound peptide.

- Swelling: Swell resin in DMF for 20 min.
- Activation: Dissolve 3.0 eq of Fmoc-N(EMB)-Ala-OH and 2.9 eq of HATU in DMF.
- Base Addition: Add 6.0 eq of DIEA. Shake for 30 seconds to activate.
- Coupling: Add solution to resin.[1] Agitate for 2 hours at room temperature.
  - Note: Coupling of this residue is generally efficient despite the bulk.
- Monitoring: Perform a Chloranil test (ninhydrin is ineffective for secondary amines).

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- Capping: Cap unreacted sites with Acetic Anhydride/Pyridine to prevent deletion sequences.

Protocol B: Acylation of the Secondary Amine (The Critical Step)

Coupling the NEXT amino acid onto the sterically hindered N-(2-ethoxy-3-methoxybenzyl) terminus.

Warning: This is the most difficult step. Standard conditions will fail.

- Deprotection: Remove Fmoc from the N(EMB)-Ala residue using 20% Piperidine/DMF (

  min).
  - Observation: The deprotection rate is normal.
- Wash: DMF (

  min).
- Activation (High Power):
  - Amino Acid: 5.0 eq Fmoc-AA-OH.
  - Reagent: 5.0 eq HATU (or PyAOP for extremely difficult cases).
  - Base: 10.0 eq DIEA.
- Coupling:
  - Add activated mixture to resin.[1]
  - Elevate Temperature: Heat to 50°C (microwave) or 60°C (conventional) for 1 hour.
  - Alternative: Double couple at RT for 4 hours each if heating is not possible.
- Verification: Perform a Chloranil Test. If blue particles persist, repeat coupling with HOAt/DIC (sym-collidine as base).

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Protocol C: Cleavage & Removal

Determining if the group is a protecting group or a permanent modification.

Given the 2-ethoxy-3-methoxy substitution, the group is less acid-labile than standard Dmb.

- Scenario 1: Retention (Peptidomimetic)
  - Use Low-Acid Cleavage: 1% TFA / 5% TIS / DCM (if on 2-Cl-Trt resin).
  - Result: Peptide is cleaved from resin; N-benzyl group remains intact.
- Scenario 2: Removal (Backbone Protection)
  - Use High-Acid Cocktail: 90% TFA / 5% TIS / 5% H2O.
  - Temperature: Heat to 40°C for 2 hours may be required due to the stability of the 2-ethoxy-3-methoxy cation.
  - Scavengers: Add EDT (Ethanedithiol) or DODT to scavenge the benzyl cation and prevent re-alkylation of Trp/Tyr residues.

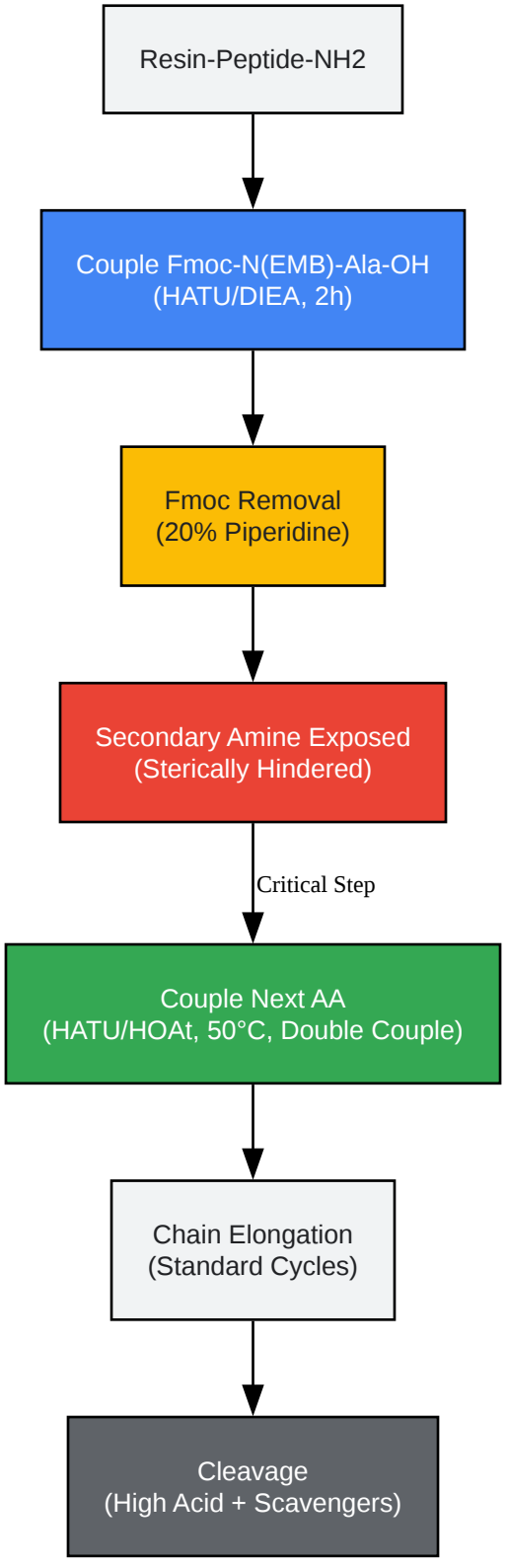
Data Summary & Troubleshooting

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Parameter	Standard SPPS	N-(EMB)-Ala SPPS	Notes
Coupling Reagent	HBTU / DIEA	HATU / HOAt / DIEA	Stronger activation required for secondary amine.
Coupling Time	30-60 min	2-4 hours	Steric hindrance slows kinetics.
Racemization Risk	Low	Moderate	Use TMP or Collidine if Cys/His are adjacent.
Detection	Ninhydrin (Blue)	Chloranil (Blue)	Ninhydrin does not react with secondary amines.
Cleavage	95% TFA, RT	95% TFA, 40°C	2-ethoxy-3-methoxy group is more stable than Dmb.

Visual Workflow (Graphviz)

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Caption: Step-by-step workflow for incorporating **N-(2-ethoxy-3-methoxybenzyl)alanine** into a peptide sequence.

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